

Nebracetam Hydrochloride: A Technical Guide to its Chemical Properties and Analysis

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Compound of Interest

Compound Name: *Nebracetam hydrochloride*

Cat. No.: *B1377074*

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Abstract

Nebracetam hydrochloride (also known as WEB 1881 FU hydrochloride) is a nootropic agent belonging to the racetam class of compounds, recognized for its potential as a cognitive enhancer. This technical guide provides an in-depth overview of the chemical and physical properties of **Nebracetam hydrochloride**. It includes a summary of its known quantitative data, detailed experimental protocols for key analytical procedures, and a visualization of its proposed signaling pathway. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in the study and development of Nebracetam and related compounds.

Chemical and Physical Properties

Nebracetam hydrochloride is the hydrochloride salt form of Nebracetam. The following table summarizes its key chemical and physical properties based on available data.

Property	Value	Reference
IUPAC Name	4-(aminomethyl)-1-benzylpyrrolidin-2-one hydrochloride	[1]
Synonyms	WEB 1881 FU hydrochloride	[2]
Molecular Formula	C ₁₂ H ₁₇ ClN ₂ O	[3]
Molecular Weight	240.73 g/mol	[3]
CAS Number	1177279-49-0	[3]
Purity	Commercially available at ≥95.0% to 99.23%	[2][3]
Solubility	DMSO: 99-100 mg/mL (approx. 411-415 mM); sonication recommended. In Vivo Formulation: 3.3 mg/mL in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline.	[2][3]
Melting Point	Data not available in the reviewed literature.	
pKa	Data not available in the reviewed literature.	
Storage	Store at 2-8°C, desiccated. For long-term storage as a powder, -20°C is recommended for up to 3 years. In solvent, store at -80°C for up to 1 year.	[2][3]

Experimental Protocols

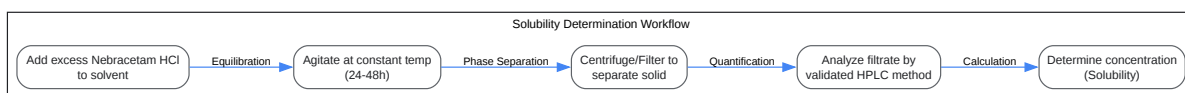
Detailed and validated experimental procedures are critical for the accurate characterization of pharmaceutical compounds. Below are methodologies for key experiments relevant to **Nebracetam hydrochloride**.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the thermodynamic solubility of a compound.

Methodology:

- **Preparation:** Add an excess amount of **Nebracetam hydrochloride** to a known volume of the desired solvent (e.g., purified water, phosphate buffer pH 7.4) in a sealed, clear container. The excess solid should be visually apparent.
- **Equilibration:** Agitate the container at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. Separate the saturated solution from the solid material by centrifugation and/or filtration using a chemically inert filter (e.g., 0.22 µm PVDF) that does not adsorb the compound.
- **Quantification:** Analyze the concentration of **Nebracetam hydrochloride** in the clear, saturated filtrate using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Data Analysis:** The determined concentration represents the thermodynamic solubility of the compound in the specific solvent at the tested temperature.



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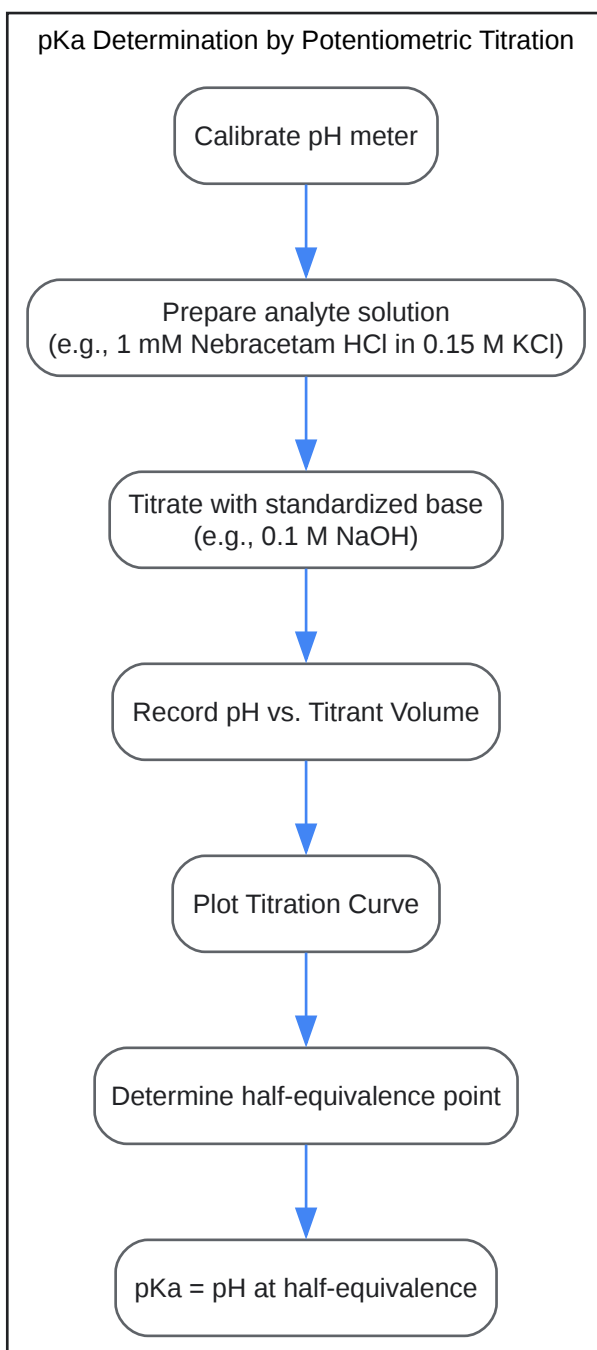
Experimental workflow for solubility determination.

pKa Determination (Potentiometric Titration)

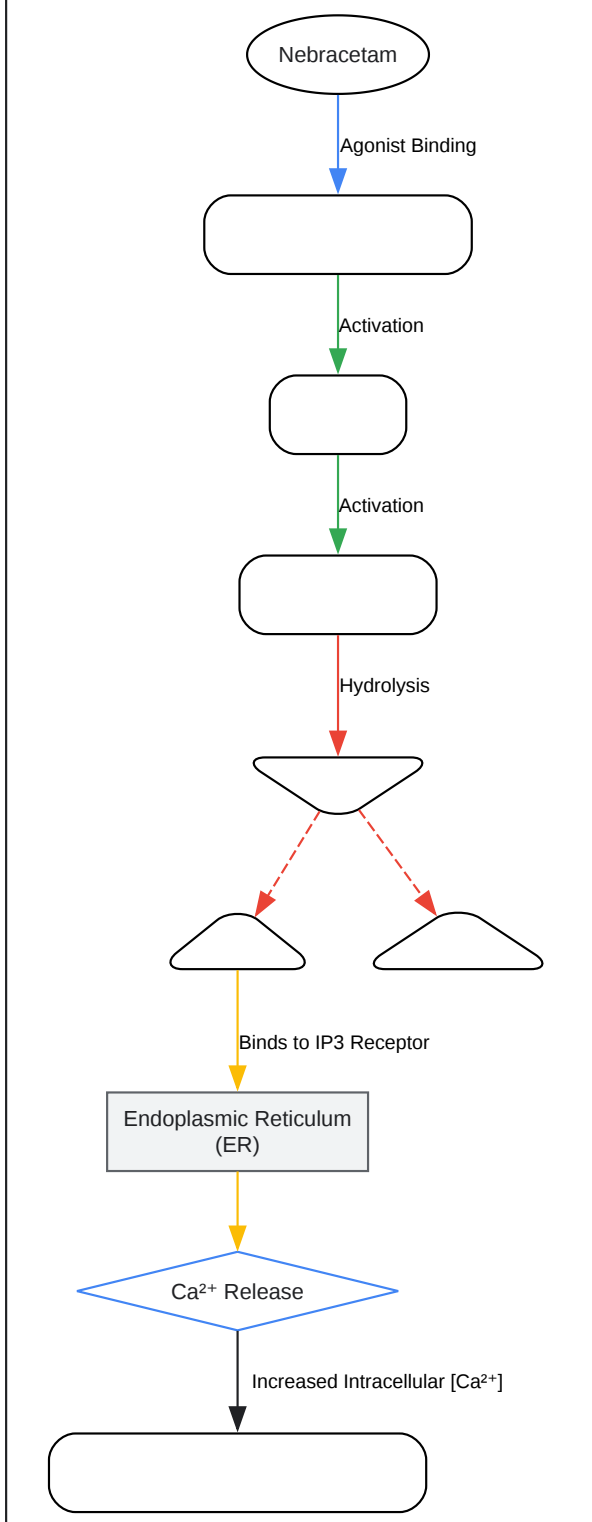
Potentiometric titration is a precise method for determining the ionization constant (pK_a) of a compound.

Methodology:

- **System Calibration:** Calibrate a potentiometer using standard aqueous buffers (e.g., pH 4, 7, and 10) to ensure accurate pH measurements.
- **Sample Preparation:** Dissolve an accurately weighed amount of **Nebracetam hydrochloride** in a suitable solvent (e.g., water or a co-solvent mixture if solubility is low) to a known concentration (e.g., 1 mM). Maintain a constant ionic strength using a background electrolyte like 0.15 M KCl. Purge the solution with nitrogen to remove dissolved CO_2 .
- **Titration:** Place the sample solution in a thermostatted vessel with a magnetic stirrer. Immerse the calibrated pH electrode. Titrate the solution with a standardized titrant (e.g., 0.1 M NaOH if titrating the hydrochloride salt). Add the titrant in small, precise increments.
- **Data Collection:** Record the pH of the solution after each addition of titrant, allowing the reading to stabilize.
- **Data Analysis:** Plot the pH versus the volume of titrant added. The pK_a can be determined from the midpoint of the buffer region in the resulting titration curve, which corresponds to the half-equivalence point. The first derivative of the curve can be used to accurately identify the equivalence point. The experiment should be performed in triplicate.



Proposed Signaling Pathway of Nebracetam Hydrochloride

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